

Application Notes and Protocols for Assessing LG-121071 Agonist Activity

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Compound of Interest

Compound Name: LG-121071
CAS No.: 179897-70-2
Cat. No.: B1675209

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These application notes provide a comprehensive overview and detailed protocols for characterizing the agonist activity of **LG-121071**, a selective androgen receptor modulator (SARM). The following sections detail the necessary experimental procedures to determine the binding affinity, transcriptional activation, and mechanism of action of **LG-121071** on the androgen receptor (AR).

Introduction to LG-121071

LG-121071 is an orally active, nonsteroidal SARM that acts as a high-affinity full agonist of the androgen receptor.[1] Unlike traditional anabolic steroids, SARMS like **LG-121071** are designed to exhibit tissue-selective activity, promoting anabolic effects in muscle and bone with reduced androgenic effects in other tissues. This makes them a subject of interest for various therapeutic applications. The protocols outlined below provide a framework for the systematic evaluation of the agonist properties of **LG-121071**.

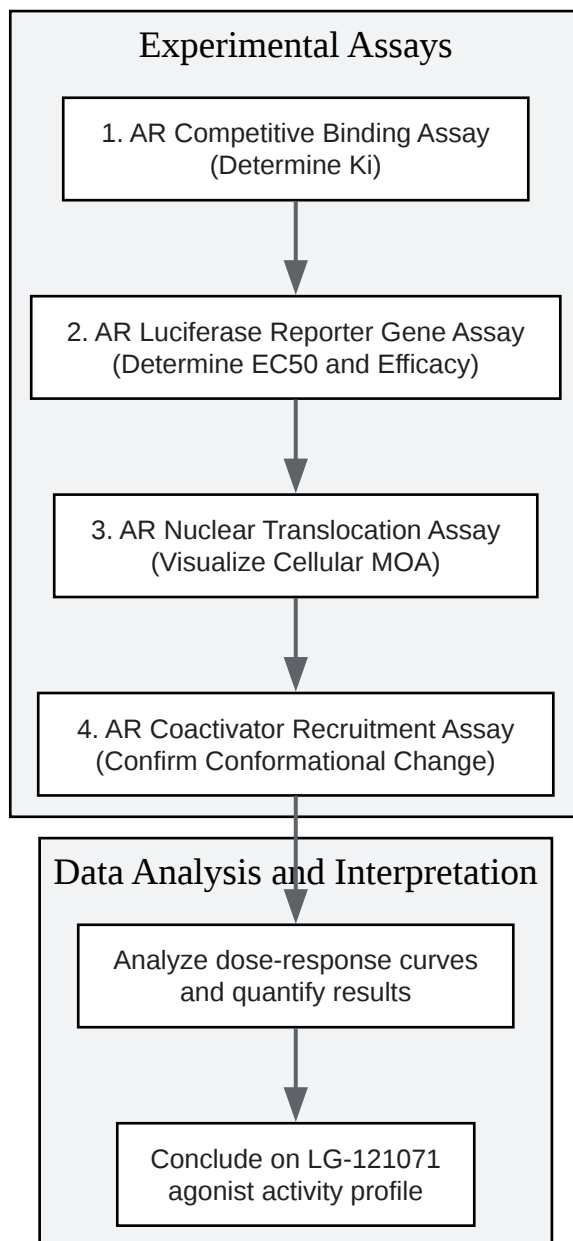
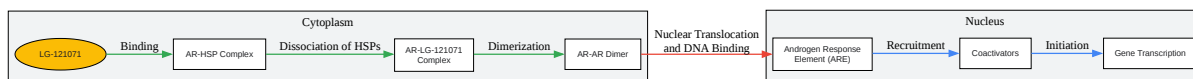
Quantitative Data Summary

The following table summarizes the key quantitative parameters for **LG-121071**, providing a concise overview of its potency and efficacy as an androgen receptor agonist.

Parameter	Value	Assay Type	Cell Line/System
Ki	17 nM	Competitive Radioligand Binding Assay	Not Specified
EC50	4.1 nM	Transcriptional Activation Assay	CV-1

Signaling Pathway of the Androgen Receptor

The canonical signaling pathway of the androgen receptor is initiated by the binding of an agonist, such as dihydrotestosterone (DHT) or a SARM like **LG-121071**. This binding event triggers a conformational change in the receptor, leading to its dissociation from heat shock proteins (HSPs), dimerization, and translocation from the cytoplasm into the nucleus. Within the nucleus, the AR dimer binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes. This is followed by the recruitment of coactivators and the general transcriptional machinery, ultimately leading to the modulation of gene expression.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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